

# What is the mechanism of action of Erythroxytriol P

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Erythroxytriol P

Cat. No.: B15589976

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## In-Depth Technical Guide: Erythroxytriol P

A comprehensive review of the available scientific literature reveals a significant lack of detailed information regarding the mechanism of action of **Erythroxytriol P**. Despite its identification as a natural product, there is a notable absence of published scientific studies, such as preclinical or clinical research, that would provide the necessary data for a thorough technical guide as requested.

Commercial suppliers identify **Erythroxytriol P** as a diterpenoid naturally occurring in plants of the Erythroxylum and Sapium genera<sup>[1][2][3]</sup>. Its chemical formula is C<sub>20</sub>H<sub>36</sub>O<sub>3</sub>, and its registered CAS number is 7121-99-5<sup>[1][2]</sup>. One of its synonyms is (13S)-10-Demethyl-9 $\alpha$ -methylpimarane-5 $\alpha$ ,15,16-triol.

Some anecdotal information from a commercial vendor suggests that **Erythroxytriol P** may possess "cocaine-like activity" and could potentially be a precursor to cocaine, thereby possibly influencing neurotransmitter systems. However, this claim is not substantiated by any cited experimental evidence in the available resources.

## General Biological Activities of Source Genera

While specific data on **Erythroxytriol P** is unavailable, general research on extracts from the Erythroxylum and Sapium genera, where this compound is found, indicates a range of biological activities. These studies, which analyze crude extracts or other isolated compounds, have reported antimicrobial, antioxidant, anti-inflammatory, and cytotoxic properties. It is

important to note that these activities are attributed to the complex mixture of phytochemicals present in the extracts and cannot be specifically ascribed to **Erythroxytriol P** without direct experimental evidence.

## Limitations and Absence of Data

A systematic search of prominent scientific databases, including PubMed and Google Scholar, for studies specifically investigating the biological activity and mechanism of action of **Erythroxytriol P** or its chemical synonyms did not yield any relevant peer-reviewed articles. Consequently, the core requirements for this technical guide cannot be met for the following reasons:

- **No Quantitative Data:** There is no published quantitative data from biological assays (e.g., IC50, EC50, Ki values) to summarize in tabular format.
- **No Experimental Protocols:** Detailed methodologies for key experiments involving **Erythroxytriol P** are not available as no such experiments have been published.
- **No Signaling Pathways:** Without experimental data, it is impossible to delineate any signaling pathways, experimental workflows, or logical relationships to visualize using Graphviz.

In conclusion, the current body of scientific literature does not contain the specific, in-depth information required to produce a technical guide on the mechanism of action of **Erythroxytriol P**. Further research and publication in peer-reviewed journals are necessary to elucidate its pharmacological properties and cellular mechanisms.

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Email: [info@benchchem.com](mailto:info@benchchem.com)